

Unveiling the Thermodynamic Landscape of Sodium Carbonate Monohydrate: A Technical Guide

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Compound of Interest

Compound Name: Sodium carbonate monohydrate

Cat. No.: B1586706

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[City, State] – [Date] – A comprehensive technical guide detailing the thermodynamic properties of **sodium carbonate monohydrate** ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$) has been compiled to serve as an essential resource for researchers, scientists, and professionals in drug development. This whitepaper provides an in-depth analysis of the compound's core thermodynamic characteristics, supported by detailed experimental methodologies and quantitative data presented for straightforward comparison.

Sodium carbonate monohydrate, a compound of significant interest in various chemical and pharmaceutical applications, exhibits distinct thermodynamic behavior that is crucial for its handling, formulation, and integration into complex processes. This guide summarizes its key thermodynamic parameters, offering a foundational understanding for its practical application.

Core Thermodynamic Properties

A thorough review of available literature has yielded the following key thermodynamic data for **sodium carbonate monohydrate** at standard conditions (298.15 K and 1 bar).

Thermodynamic Property	Symbol	Value	Unit
Standard Enthalpy of Formation	ΔH_f°	-1430.1[1]	kJ/mol
Standard Molar Entropy	S°	168.2[2]	J/mol·K
Molar Heat Capacity at Constant Pressure	C_p	145.6[2]	J/mol·K
Standard Gibbs Free Energy of Formation	ΔG_f°	-1293.5	kJ/mol

Note: The Standard Gibbs Free Energy of Formation was calculated using the formula $\Delta G_f^\circ = \Delta H_f^\circ - T\Delta S_f^\circ$, based on the standard entropies of the constituent elements in their standard states.

Experimental Determination of Thermodynamic Properties

The characterization of the thermodynamic properties of **sodium carbonate monohydrate** relies on several key experimental techniques. The principles and typical experimental parameters for these methods are outlined below.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Thermal analysis techniques are pivotal in understanding the dehydration and decomposition behavior of **sodium carbonate monohydrate**.

Thermogravimetric Analysis (TGA) is employed to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This is particularly useful for determining the water content and the thermal stability of the hydrate.

Typical Experimental Protocol for TGA:

- Sample Mass: 1-10 mg of finely ground **sodium carbonate monohydrate**.
- Heating Rate: A linear heating rate, commonly 10 °C/min, is applied.
- Atmosphere: A controlled atmosphere, such as dry nitrogen or air, is maintained with a typical flow rate of 20-50 mL/min.
- Crucible: An open pan, typically made of aluminum or platinum, is used to hold the sample.
- Temperature Range: The analysis is typically conducted from ambient temperature up to 300 °C to observe the complete dehydration process.

Differential Scanning Calorimetry (DSC) measures the difference in heat flow between a sample and a reference as a function of temperature. This technique is used to determine the enthalpy changes associated with phase transitions, such as dehydration.

Typical Experimental Protocol for DSC:

- Sample Mass: 2-5 mg of the sample is weighed into an aluminum pan.
- Crucible: A sealed aluminum pan is often used to contain any evolved water vapor. A pinhole in the lid may be used to control the release of vapor.
- Heating Rate: A constant heating rate, typically in the range of 5-20 °C/min, is applied.
- Atmosphere: A purge of inert gas, such as nitrogen, is used to ensure an inert environment.
- Reference: An empty, sealed aluminum pan is used as the reference.

Calorimetry

Solution calorimetry is a fundamental technique for determining the enthalpy of solution and, subsequently, the enthalpy of formation of **sodium carbonate monohydrate**.

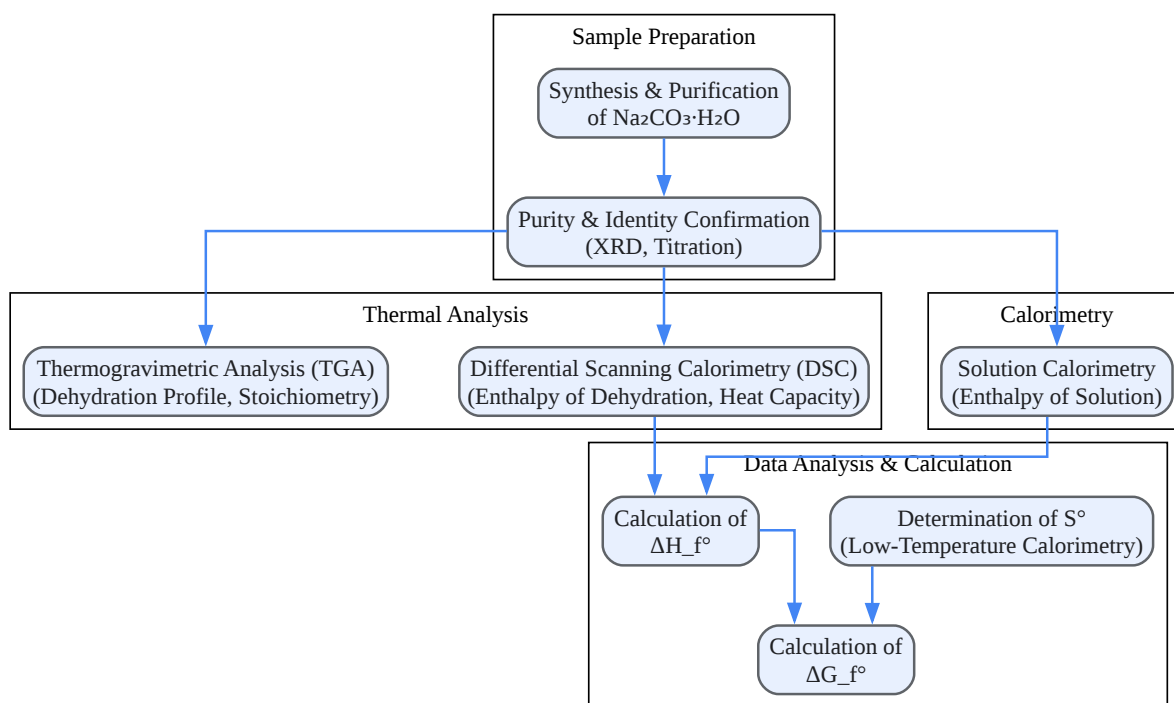
Typical Experimental Protocol for Solution Calorimetry:

- Calorimeter: An isoperibol or isothermal titration calorimeter is commonly used.

- **Sample Preparation:** A precisely weighed amount of **sodium carbonate monohydrate** (e.g., 0.1-0.5 g) is placed in a sample holder.
- **Solvent:** A known volume of deionized water (e.g., 100 mL) is placed in the calorimeter vessel and allowed to reach thermal equilibrium.
- **Measurement:** The sample is introduced into the water, and the temperature change of the solution is measured with high precision.
- **Calibration:** The calorimeter is calibrated using a substance with a known heat of solution, such as potassium chloride (KCl).

Logical Workflow for Thermodynamic Characterization

The determination of the thermodynamic properties of **sodium carbonate monohydrate** follows a logical and systematic workflow. This process ensures the accurate and comprehensive characterization of the material.



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Workflow for Thermodynamic Property Determination

This technical guide provides a foundational understanding of the thermodynamic properties of **sodium carbonate monohydrate**, essential for its effective application in scientific research and industrial development. The presented data and experimental protocols are intended to support further investigation and application of this important compound.

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References

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